

# "Methyl 3-amino-5-methylbenzoate" CAS number lookup

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## Compound of Interest

Compound Name: **Methyl 3-amino-5-methylbenzoate**

Cat. No.: **B099481**

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## Technical Guide: Methyl 3-amino-5-methylbenzoate

CAS Number: 18595-15-8

For Research, Scientific, and Drug Development Professionals

This technical guide provides comprehensive information on **Methyl 3-amino-5-methylbenzoate**, a key chemical intermediate. This document details its physicochemical properties, outlines a detailed experimental protocol for its synthesis via Fischer esterification, and includes relevant safety information.

## Compound Identification and Properties

**Methyl 3-amino-5-methylbenzoate** is an aromatic amine and ester compound. Its structure is foundational for the synthesis of more complex molecules in medicinal chemistry and materials science.

Table 1: Physicochemical and Identification Data for **Methyl 3-amino-5-methylbenzoate**

Property	Value	Reference(s)
CAS Number	18595-15-8	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	165.19 g/mol	<a href="#">[2]</a>
Appearance	Yellow to brown solid	<a href="#">[2]</a>
Boiling Point	303.1 ± 22.0 °C (Predicted)	<a href="#">[3]</a>
Density	1.132 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[3]</a>
Purity (HPLC)	97.21%	<a href="#">[2]</a>
Storage	2-8°C, protect from light, store under inert atmosphere	<a href="#">[2]</a> <a href="#">[3]</a>
<sup>1</sup> H NMR Spectrum	Consistent with structure	<a href="#">[2]</a>

## Experimental Protocols: Synthesis

The most common and direct method for the preparation of **Methyl 3-amino-5-methylbenzoate** is the acid-catalyzed Fischer esterification of its parent carboxylic acid, 3-amino-5-methylbenzoic acid. The following protocol is a representative procedure based on established methods for analogous compounds.[\[4\]](#)[\[5\]](#)[\[6\]](#)

### Synthesis via Fischer Esterification

This procedure involves the reaction of 3-amino-5-methylbenzoic acid with methanol in the presence of a strong acid catalyst, typically concentrated sulfuric acid, under reflux conditions.  
[\[7\]](#)

Materials and Reagents:

- 3-amino-5-methylbenzoic acid
- Anhydrous methanol (MeOH)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)

- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Ethyl acetate ( $\text{EtOAc}$ )
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Deionized water

**Equipment:**

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Vacuum filtration apparatus (e.g., Büchner funnel)

**Detailed Methodology:**

- **Reaction Setup:** In a round-bottom flask of appropriate size, dissolve 3-amino-5-methylbenzoic acid (1.0 eq) in anhydrous methanol (approx. 10-15 mL per gram of acid). Place a magnetic stir bar in the flask.
- **Catalyst Addition:** While stirring the solution, slowly and cautiously add concentrated sulfuric acid (0.1-0.2 eq) dropwise. The addition is exothermic and may cause the precipitation of the aminobenzoic acid salt, which will redissolve as the reaction heats.

- Reflux: Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle. Continue heating under reflux for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up - Quenching and Neutralization: After the reaction is complete, allow the mixture to cool to room temperature. Concentrate the mixture using a rotary evaporator to remove the excess methanol.
- Carefully pour the residue into a beaker containing ice water. This will precipitate the crude product.
- Slowly add a saturated solution of sodium bicarbonate ( $\text{NaHCO}_3$ ) to the aqueous mixture with stirring until gas evolution ceases and the pH is neutral to slightly basic (pH 7-8). This step neutralizes the sulfuric acid catalyst and deprotonates any remaining ammonium salt of the product.
- Extraction: Transfer the neutralized mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3 x volume of the aqueous layer).
- Combine the organic extracts and wash them sequentially with deionized water and then with brine.
- Drying and Solvent Removal: Dry the combined organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent.
- Isolation of Product: Remove the solvent (ethyl acetate) from the filtrate using a rotary evaporator to yield the crude **Methyl 3-amino-5-methylbenzoate**.

## Purification

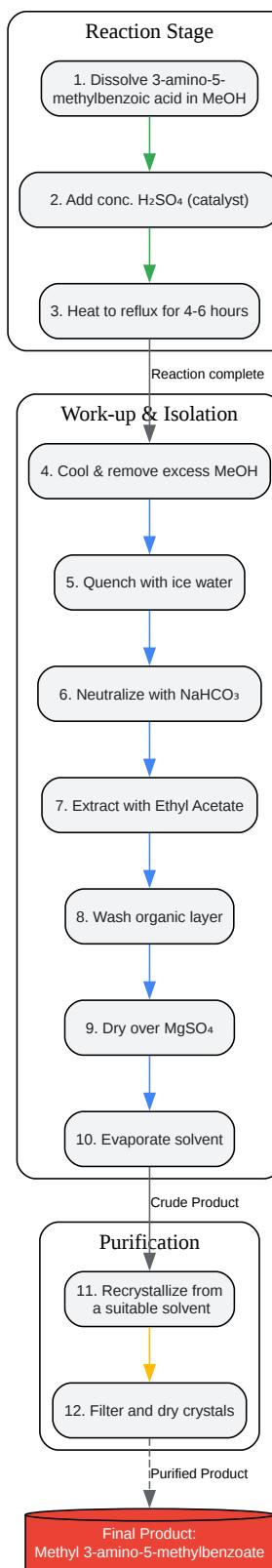
The crude product can be purified by recrystallization.

- Dissolve the crude solid in a minimum amount of a hot solvent, such as a mixture of ethanol and water or toluene.
- Allow the solution to cool slowly to room temperature, and then in an ice bath to induce crystallization.

- Collect the purified crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

## Workflow and Process Visualization

The synthesis and purification process can be visualized as a sequential workflow.



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Caption: Workflow for the synthesis and purification of **Methyl 3-amino-5-methylbenzoate**.

## Safety and Handling

For detailed safety information, refer to the Safety Data Sheet (SDS) of the compound and its structural analogs. General precautions are summarized below.

Table 2: General Safety and Hazard Information

Hazard Type	Precautionary Statement	Reference(s)
Eye Irritation	Causes serious eye irritation. Wear protective eyeglasses or chemical safety goggles.	[8]
Skin Irritation	May cause skin irritation. Wear appropriate protective gloves and clothing.	[8]
Inhalation	May cause respiratory irritation. Use only outdoors or in a well-ventilated area.	[8]
Ingestion	Harmful if swallowed. Do not eat, drink, or smoke when using this product.	[9]
Handling	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.	[8]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.	[8]
Incompatible Materials	Strong oxidizing agents, strong acids, and strong bases.	[8]

This guide is intended for use by qualified professionals and should be supplemented with institutional safety protocols and a thorough literature review before any experimental work is undertaken.

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## References

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